

# pencycuron soil application methods for *Rhizoctonia* control

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## Compound Focus: Pencycuron

CAS No.: 66063-05-6

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## Pencycuron Properties and Application

**Pencycuron** is a non-systemic fungicide of the phenylurea class used to control diseases caused by *Rhizoctonia solani*, such as sheath blight, stem canker, and damping-off [1] [2]. It is considered a protective fungicide that primarily inhibits the saprotrophic spread of the fungus in the soil, preventing it from reaching host plants [2].

- **Mode of Action:** **Pencycuron** inhibits fungal cell division by disrupting  $\beta$ -tubulin assembly, which impedes the growth of fungal mycelia [3]. It mainly inhibits the **saprotrophic spread** of *R. solani* through the soil [2].
- **Formulations and Application:** Common formulations include **25% Suspension Concentrate (SC)** and granular forms (GR) [1] [3]. For soil application in greenhouse conditions, the recommended dose is **0.1 kg active ingredient (a.i.) per 1000 m<sup>2</sup>**, with a double dose (0.2 kg a.i. per 1000 m<sup>2</sup>) sometimes used for extended efficacy [1].

## Residue and Environmental Dynamics

Understanding the dissipation of **pencycuron** in soil and its potential to be taken up by crops is crucial for food safety and environmental health.

Crop/ Condition	Initial Soil Dose (kg a.i./1000 m <sup>2</sup> )	DT50 in Soil (Days)	Residue in Crop (mg kg <sup>-1</sup> )	Bioconcentration Factor (BCF)
Spinach (Greenhouse)	0.1	50 - 54	0.006 (at 48 DAT)	0.003 - 0.008 (at 48 DAT)
	0.2	50 - 54	0.025 (at 48 DAT)	0.001 - 0.002 (at 55 DAT)
Eggplant (Greenhouse)	n/a	4.9 (in fruit)	0.045 (at 0 DAT)	n/a

**DAT:** Days After Treatment; **BCF:** Harvested crop residue (mg/kg fresh weight) ÷ Initial soil residue (mg/kg); n/a: Data not available in search results.

The data shows that **pencycuron** is **persistent in greenhouse soil**, but residues in spinach are low and decrease over time, further diluted by plant growth [1]. In eggplant fruits, residues dissipate rapidly [3].

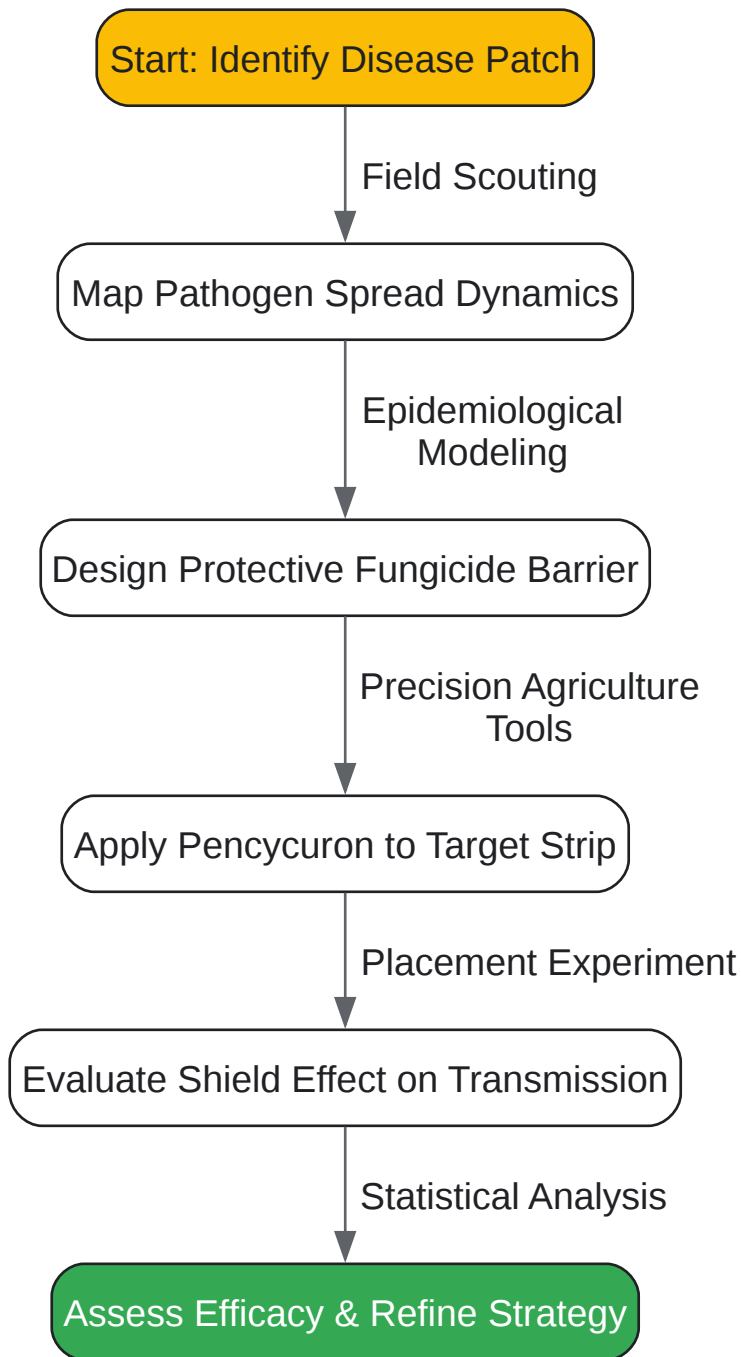
## Site-Specific Application Protocol

Site-specific application spatially localizes the fungicide to create a "shield" that blocks the pathogen's spread, significantly reducing the amount of chemical used [2].

- **Principle:** This method leverages the understanding that soil-borne disease epidemics have a threshold for spread. Creating a barrier of treated soil can prevent the pathogen from percolating through the entire crop population [2].
- **Experimental Evidence:** A study testing a narrow strip of soil (12.5 mm wide) sprayed with Monceren L placed between an infected host and a healthy bait plant showed that this localized application **significantly decreased local transmission** of *R. solani* [2].

## Workflow for Site-Specific Application

The following diagram outlines the experimental workflow for developing and validating a site-specific application strategy.



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## Detailed Experimental Methodology

The protocols below are adapted from recent research on **pencycuron** residue analysis and site-specific efficacy testing [1] [2].

## Sample Preparation and Analysis

- **Extraction:** Use the **QuEChERS method**. For spinach, homogenize 10.0 g of sample with 10 mL acetonitrile in a extraction kit containing 4.0 g MgSO<sub>4</sub>, 1.0 g NaCl, 0.5 g Nazcitate, and 1.0 g Na<sub>3</sub>citate [1].
- **Clean-up:** Take 1 mL of the supernatant and purify it using a d-SPE kit containing 150 mg MgSO<sub>4</sub>, 25 mg C18, and 25 mg Primary Secondary Amine (PSA) [1].
- **Instrumentation:** Analyze using **LC-MS/MS** with a C18 column. The mobile phase is water and methanol, both with 0.1% formic acid, using a gradient elution [3].

## Site-Specific "Shield Effect" Bioassay

- **Pathogen Inoculum:** Use a 3 mm diameter mycelial disc of *R. solani* (e.g., anastomosis group AG4) cultured on malt-agar medium [2].
- **Experimental Setup:** In controlled climate chambers, place the inoculum disc in the soil. Create a **narrow strip (e.g., 12.5 mm wide)** of fungicide-treated soil between the inoculum and a susceptible bait plant (e.g., radish).
- **Treatment Application:** Apply the fungicide (e.g., Monceren L) precisely to the soil strip according to the recommended dose.
- **Assessment:** Monitor the saprotrophic spread of the fungus and the infection of the bait plant over time to quantify the reduction in transmission [2].

## Management and Integrated Strategies

Effective control of Rhizoctonia involves integrating chemical and cultural practices.

- **Cultural Controls:** Implement good sanitation to prevent the introduction and spread of the pathogen [4]. Manage environmental stress factors, as Rhizoctonia tends to be more prevalent on stressed plants [4] [5].
- **Chemical Control Considerations:** **Pencycuron** is specific to Rhizoctonia and will not control other pathogens like Pythium or Phytophthora [5]. Always confirm the target pathogen through laboratory diagnosis for a sound management strategy [5].

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## References

1. Dissipation of pencycuron in greenhouse soil and its bioconcentration...  
[applbiolchem.springeropen.com]
2. Reducing the Use of Pesticides with Site-Specific Application [pmc.ncbi.nlm.nih.gov]
3. Evaluation of Pencycuron Residue Dynamics in Eggplant ... [mdpi.com]
4. Rhizoctonia - Integrated Pest Management [canr.msu.edu]
5. Rhizoctonia Root Rot and Aerial Blight [purdueplantdoctor.com]

To cite this document: Smolecule. [pencycuron soil application methods for Rhizoctonia control].

Smolecule, [2026]. [Online PDF]. Available at:

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